

Geranyl acetate CAS number and molecular weight

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Compound of Interest

Compound Name: Geranyl Acetate

Cat. No.: B105696

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An In-depth Technical Guide to **Geranyl Acetate** for Researchers and Drug Development Professionals

Introduction

Geranyl acetate is a naturally occurring monoterpene ester, recognized for its characteristic pleasant, fruity, and floral aroma. It is a significant constituent of essential oils from various aromatic plants, including citronella, lemongrass, and geranium.[1] Beyond its extensive use in the fragrance and flavor industries, **geranyl acetate** has garnered considerable attention from the scientific community for its diverse biological activities.[2] Notably, emerging research has highlighted its potential as an anticancer agent, capable of inducing apoptosis in various cancer cell lines.[2] This technical guide provides a comprehensive overview of **geranyl acetate**, focusing on its chemical properties, synthesis, biological effects, and the experimental methodologies used to elucidate its functions, tailored for researchers, scientists, and professionals in drug development.

Core Properties of Geranyl Acetate

Geranyl acetate is a colorless to pale yellow liquid with a chemical formula of $C_{12}H_{20}O_2$. [3] It is insoluble in water but soluble in organic solvents.[1]

Physicochemical Data

The fundamental physicochemical properties of **geranyl acetate** are summarized in the table below for easy reference.

Property	Value	References
CAS Number	105-87-3	[1][3][4][5]
Molecular Weight	196.29 g/mol	[2][3][4][6]
Molecular Formula	C ₁₂ H ₂₀ O ₂	[4][6]
Density	~0.91 g/cm ³	[1]
Boiling Point	243-245 °C	[4]
Refractive Index	~1.46	[4][5]
Appearance	Colorless liquid	[4][6]
Odor	Pleasant floral or fruity rose aroma	[1]

Synthesis of Geranyl Acetate

Geranyl acetate can be obtained through the fractional distillation of essential oils. However, for commercial and research purposes, it is more commonly synthesized.[1] The primary method for its synthesis is the esterification of geraniol with an acyl donor, such as acetic acid or acetic anhydride. This reaction can be catalyzed by various means, including enzymatic and chemical catalysts.

Enzymatic Synthesis via Transesterification

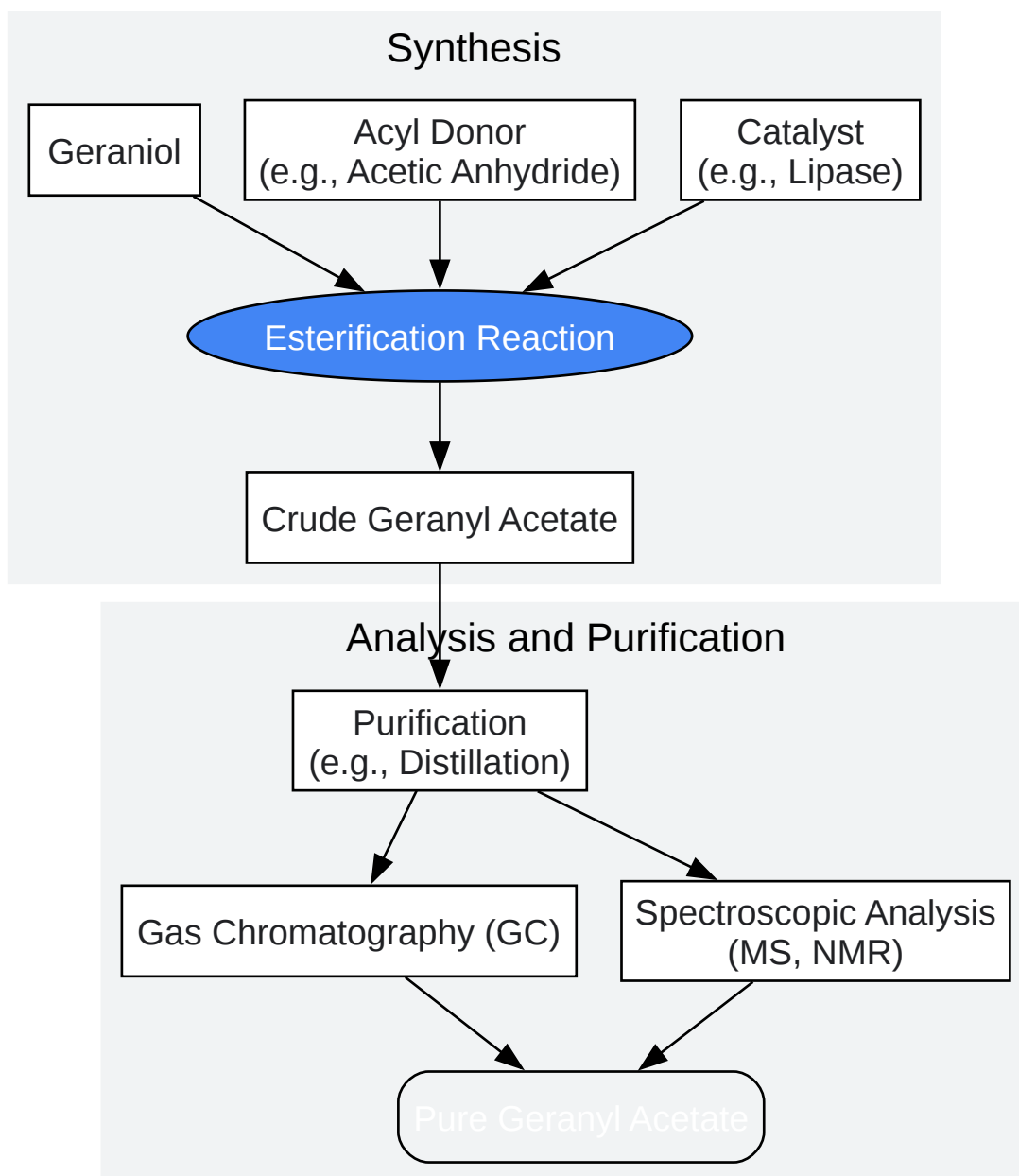
A widely employed and environmentally friendly method for synthesizing **geranyl acetate** is through lipase-catalyzed transesterification. This process typically involves the reaction of geraniol with an acyl donor like vinyl acetate or acetic anhydride in the presence of a lipase, such as that from *Pseudomonas fluorescens*.

Experimental Protocol Outline: Lipase-Catalyzed Synthesis

- **Reactants and Catalyst:** Geraniol is combined with an acyl donor (e.g., vinyl acetate) in an organic solvent. A specific lipase, such as from *Pseudomonas fluorescens*, is added to the mixture.^[5]
- **Reaction Conditions:** The reaction is carried out in a temperature-controlled shaker to ensure effective mass transfer. Optimal conditions, including temperature, catalyst concentration, and molar ratio of reactants, are maintained to maximize yield.^[5] For example, one study identified the optimal temperature as 40°C with a 7% wt catalyst content and a 1:4 molar ratio of geraniol to acetic anhydride.^[7]
- **Monitoring and Purification:** The progress of the reaction is monitored using techniques like gas chromatography (GC). Upon completion, the product, **geranyl acetate**, is purified from the reaction mixture.

A logical workflow for the synthesis and analysis of **geranyl acetate** is depicted below.

Workflow for Geranyl Acetate Synthesis and Analysis



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Caption: Workflow for the synthesis and analysis of **geranyl acetate**.

Biological Activity and Therapeutic Potential

Geranyl acetate has demonstrated a range of biological activities, including antimicrobial and anti-inflammatory effects.[8] However, its anticancer properties have attracted the most

significant research interest.

Anticancer Effects

Studies have shown that **geranyl acetate** exhibits significant anticancer activity against various cancer cell lines, with notable efficacy in colon and liver cancer models.[\[3\]](#)[\[6\]](#)

Cell Line	IC ₅₀ Value	Biological Effect	References
Colo-205 (Colon Cancer)	30 µM	Induces apoptosis, DNA damage, and G2/M cell cycle arrest	[1] [4] [6]
HepG2 (Liver Cancer)	Not specified	Induces apoptosis via p53	[3]

The anticancer activity of **geranyl acetate** is attributed to its ability to induce programmed cell death, or apoptosis, in cancer cells.[\[6\]](#)

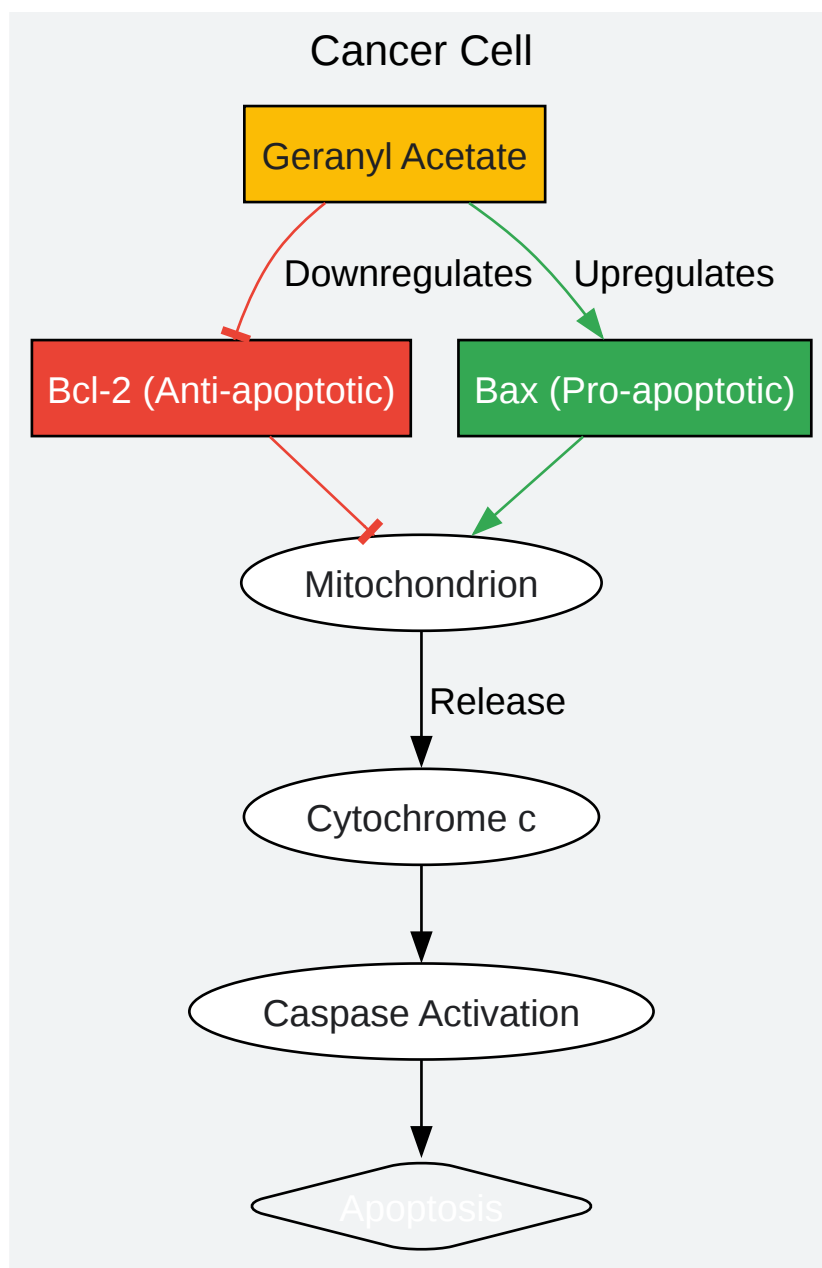
Mechanism of Action: Induction of Apoptosis

The primary mechanism underlying the anticancer effects of **geranyl acetate** is the induction of mitochondrial apoptosis.[\[4\]](#)[\[6\]](#) This pathway is regulated by the Bcl-2 family of proteins.

Geranyl acetate treatment has been shown to upregulate the pro-apoptotic protein Bax while downregulating the anti-apoptotic protein Bcl-2.[\[1\]](#)[\[6\]](#) This shift in the Bax/Bcl-2 ratio leads to the permeabilization of the mitochondrial outer membrane, release of cytochrome c, and subsequent activation of caspases, ultimately resulting in apoptotic cell death. In HepG2 liver cancer cells, **geranyl acetate** has also been shown to induce apoptosis through a p53-dependent mechanism.[\[3\]](#)

The signaling pathway for **geranyl acetate**-induced apoptosis is illustrated in the diagram below.

Geranyl Acetate Induced Apoptosis Pathway



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Caption: Mitochondrial apoptosis pathway induced by **geranyl acetate**.

Experimental Protocols for Evaluating Anticancer Activity

A series of standard in vitro assays are employed to determine the anticancer effects of **geranyl acetate**.

Cell Viability and Proliferation Assays

- **MTT Assay:** This colorimetric assay is used to assess cell metabolic activity, which serves as an indicator of cell viability and proliferation. In brief, cancer cells are treated with varying concentrations of **geranyl acetate**. After a specified incubation period, MTT reagent is added, which is converted by metabolically active cells into a purple formazan product. The amount of formazan is quantified by measuring the absorbance, providing a measure of cell viability.[\[6\]](#)
- **Trypan Blue and Crystal Violet Assays:** These are staining methods used to determine cell viability and proliferation. Trypan blue is excluded by viable cells, thus staining only non-viable cells. Crystal violet stains the DNA of adherent cells, providing a measure of cell proliferation.[\[3\]](#)

Apoptosis Detection

- **DAPI Staining:** 4',6-diamidino-2-phenylindole (DAPI) is a fluorescent stain that binds strongly to DNA. When viewed under a fluorescence microscope, apoptotic cells stained with DAPI exhibit characteristic nuclear changes, such as chromatin condensation and nuclear fragmentation.[\[4\]](#)[\[6\]](#)
- **p53 ELISA:** An Enzyme-Linked Immunosorbent Assay (ELISA) can be used to quantify the levels of specific proteins, such as p53, which is involved in apoptosis.[\[3\]](#)

DNA Damage Assessment

- **Comet Assay (Single Cell Gel Electrophoresis):** This technique is used to detect DNA damage at the level of individual cells. Cells are embedded in agarose, lysed, and subjected to electrophoresis. Damaged DNA, containing fragments and breaks, migrates further from the nucleus, forming a "comet tail," the length and intensity of which are proportional to the extent of DNA damage.[\[4\]](#)[\[6\]](#)

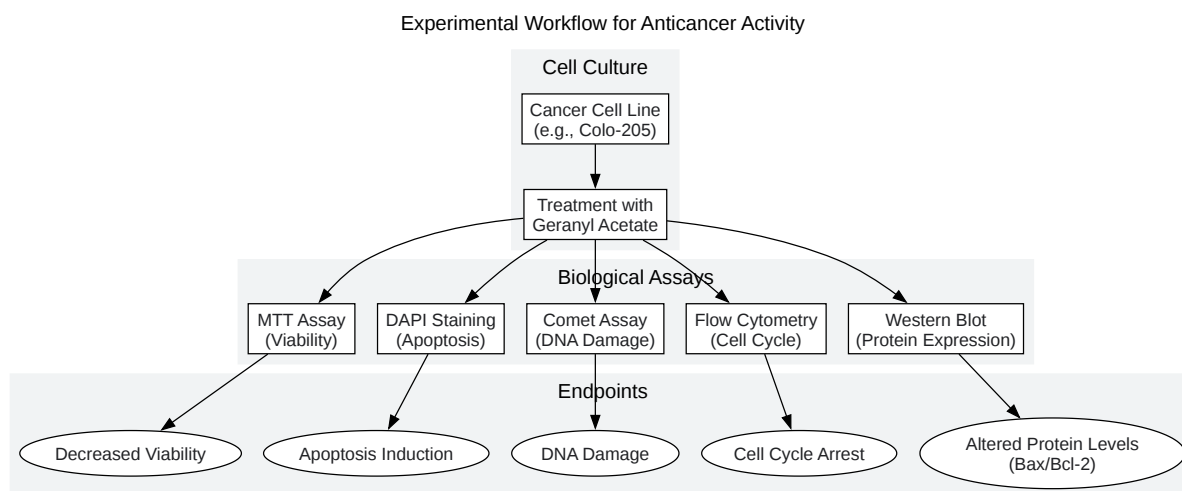
Cell Cycle Analysis

- **Flow Cytometry:** This technique is used to analyze the distribution of cells in different phases of the cell cycle (G0/G1, S, and G2/M). Cells are stained with a fluorescent dye that intercalates with DNA, and the fluorescence intensity of individual cells is measured as they pass through a laser beam. Treatment with **geranyl acetate** has been shown to cause cell cycle arrest at the G2/M phase in Colo-205 cells.[4][6]

Protein Expression Analysis

- **Western Blotting:** This method is used to detect and quantify the expression levels of specific proteins, such as Bax and Bcl-2. Proteins are separated by gel electrophoresis, transferred to a membrane, and probed with antibodies specific to the proteins of interest.[6]

The general experimental workflow for assessing the anticancer activity of **geranyl acetate** is outlined below.



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Caption: Workflow for assessing the anticancer activity of **geranyl acetate**.

Conclusion

Geranyl acetate is a monoterpene ester with well-established applications in the fragrance and flavor industries. More recently, it has emerged as a promising natural compound with significant therapeutic potential, particularly in the field of oncology. Its ability to induce apoptosis, DNA damage, and cell cycle arrest in cancer cells, coupled with its relatively low toxicity, makes it an attractive candidate for further investigation in drug discovery and development. The experimental methodologies outlined in this guide provide a robust framework for researchers to further explore the mechanisms of action and therapeutic applications of **geranyl acetate**. As research progresses, **geranyl acetate** may prove to be a valuable lead molecule in the development of novel anticancer therapies.

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